

Application Notes and Protocols for Diethylaluminum Chloride in Olefin Polymerization

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Compound of Interest

Compound Name: Diethylaluminum chloride

Cat. No.: B1668794

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Introduction

Diethylaluminum chloride (DEAC), with the chemical formula $(C_2H_5)_2AlCl$, is a crucial organoaluminum compound widely employed as a co-catalyst in Ziegler-Natta polymerization of olefins.[1][2] Its primary role is to activate the transition metal catalyst, typically a titanium compound, thereby initiating and sustaining the polymerization process.[2][3] The use of DEAC allows for significant control over the polymer's molecular weight, molecular weight distribution (MWD), and stereoregularity, making it an indispensable component in the production of various polyolefins, including polyethylene (PE) and polypropylene (PP).[4] These polymers are fundamental materials in a vast array of applications, from everyday packaging to specialized components in the pharmaceutical and medical device industries.

These application notes provide detailed protocols and technical information for the use of DEAC as a catalyst in the laboratory-scale polymerization of ethylene and propylene.

Safety Precautions

Diethylaluminum chloride is a highly reactive and pyrophoric compound that ignites spontaneously in air and reacts violently with water.[5][6][7][8] It is imperative to handle DEAC under an inert atmosphere (e.g., nitrogen or argon) in a well-ventilated fume hood.[5][7]

Appropriate personal protective equipment (PPE), including flame-retardant laboratory coats, safety goggles, face shields, and chemical-resistant gloves, must be worn at all times.^[6] An emergency shower and eyewash station should be readily accessible.^[6] In case of a spill, do not use water.^[7] Smother the spill with a dry chemical absorbent such as sand or vermiculite.^[7]

Experimental Protocols

General Slurry Polymerization of Ethylene using a TiCl_4 /DEAC Catalyst System

This protocol outlines a typical laboratory-scale slurry polymerization of ethylene.

Materials:

- Titanium tetrachloride (TiCl_4)
- **Diethylaluminum chloride** (DEAC) solution in a hydrocarbon solvent (e.g., hexane)
- High-purity ethylene gas
- Anhydrous, deoxygenated hydrocarbon solvent (e.g., hexane, heptane, or toluene)
- Methanol
- Hydrochloric acid (HCl), 10% aqueous solution
- Nitrogen or Argon gas (high purity)

Equipment:

- Jacketed glass reactor or stainless-steel autoclave equipped with a mechanical stirrer, temperature probe, gas inlet, and outlet.
- Schlenk line or glovebox for inert atmosphere manipulation.
- Mass flow controller for ethylene delivery.

- Temperature-controlled bath/circulator.
- Filtration apparatus (e.g., Büchner funnel and flask).
- Vacuum oven.

Procedure:

- **Reactor Preparation:** Thoroughly dry the reactor and associated glassware in an oven and assemble while hot under a stream of inert gas. Purge the entire system with inert gas for at least one hour to remove any residual air and moisture.
- **Solvent and Co-catalyst Addition:** Under an inert atmosphere, transfer the desired volume of anhydrous solvent to the reactor. Add the calculated amount of DEAC solution to the solvent while stirring. The Al/Ti molar ratio is a critical parameter and typically ranges from 10 to 200. [\[9\]](#)
- **Catalyst Injection:** In a separate Schlenk flask, prepare a dilute suspension of TiCl_4 in the anhydrous solvent. Transfer this suspension to the reactor via a syringe or cannula. The mixture will typically change color upon addition of the catalyst.
- **Polymerization:** Heat the reactor to the desired temperature (e.g., 50-80°C). [\[10\]](#) Pressurize the reactor with ethylene to the desired pressure (e.g., 1-10 atm). Maintain a constant flow of ethylene to compensate for consumption during polymerization. Monitor the reaction temperature and ethylene uptake. The polymerization is typically run for a predetermined time (e.g., 1-2 hours).
- **Termination:** Stop the ethylene flow and vent the reactor. Terminate the polymerization by adding an alcohol, such as methanol. This will quench the active catalyst.
- **Polymer Isolation and Purification:** The polymer will precipitate from the solvent. Filter the polymer using a Büchner funnel. Wash the collected polymer sequentially with a 10% HCl solution in methanol to remove catalyst residues, followed by pure methanol, and finally with water.
- **Drying:** Dry the polymer in a vacuum oven at a moderate temperature (e.g., 60-80°C) until a constant weight is achieved.

Analysis of Polymer Properties

The resulting polymer should be characterized to determine its key properties.

- **Molecular Weight and Molecular Weight Distribution (MWD):** High-temperature gel permeation chromatography (HT-GPC) or size exclusion chromatography (HT-SEC) is the standard method for determining the number-average molecular weight (M_n), weight-average molecular weight (M_w), and the polydispersity index ($PDI = M_w/M_n$) of polyolefins. [\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **Thermal Properties:** Differential Scanning Calorimetry (DSC) is used to determine the melting temperature (T_m) and crystallinity of the polymer.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[15\]](#)

Data Presentation

The following tables summarize typical data obtained from ethylene and propylene polymerization experiments using DEAC as a co-catalyst under various conditions.

Table 1: Ethylene Polymerization with $TiCl_4$ /DEAC Catalyst System

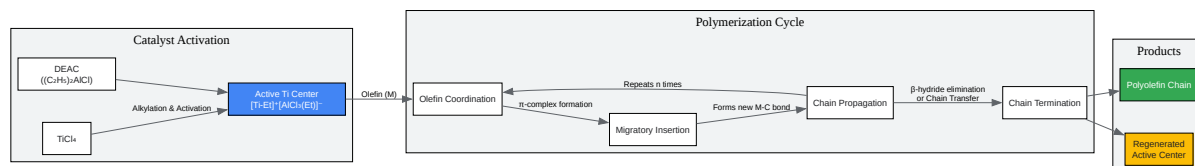
Entry	Al/Ti Molar Ratio	Temperature (°C)	Pressure (atm)	Catalyst Activity (kg PE/mol Ti·h·atm)	Mw (kg/mol)	PDI (Mw/Mn)
1	50	70	5	150	250	4.5
2	100	70	5	250	200	5.0
3	200	70	5	220	180	5.8
4	100	60	5	200	280	4.2
5	100	80	5	280	150	6.5

Table 2: Propylene Polymerization with $MgCl_2$ -supported $TiCl_4$ /DEAC Catalyst System

Entry	Al/Ti Molar Ratio	Temperature (°C)	H ₂ Pressure (bar)	Catalyst Activity (kg PP/g cat·h)	Isotacticity Index (%)	Mw (kg/mol)
1	250	70	0	15	95	450
2	250	70	1	25	96	300
3	250	60	1	20	97	350
4	350	70	1	30	95	280

Visualizations

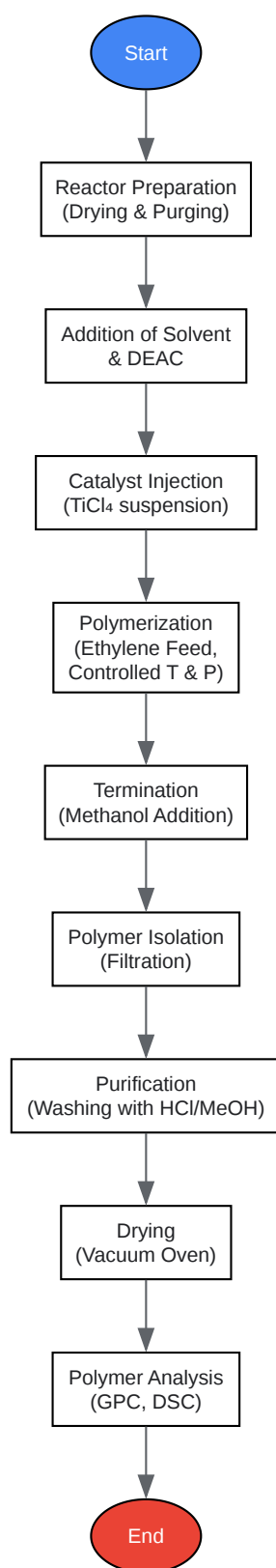
Ziegler-Natta Catalysis Mechanism with DEAC



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Caption: Ziegler-Natta polymerization mechanism involving DEAC.

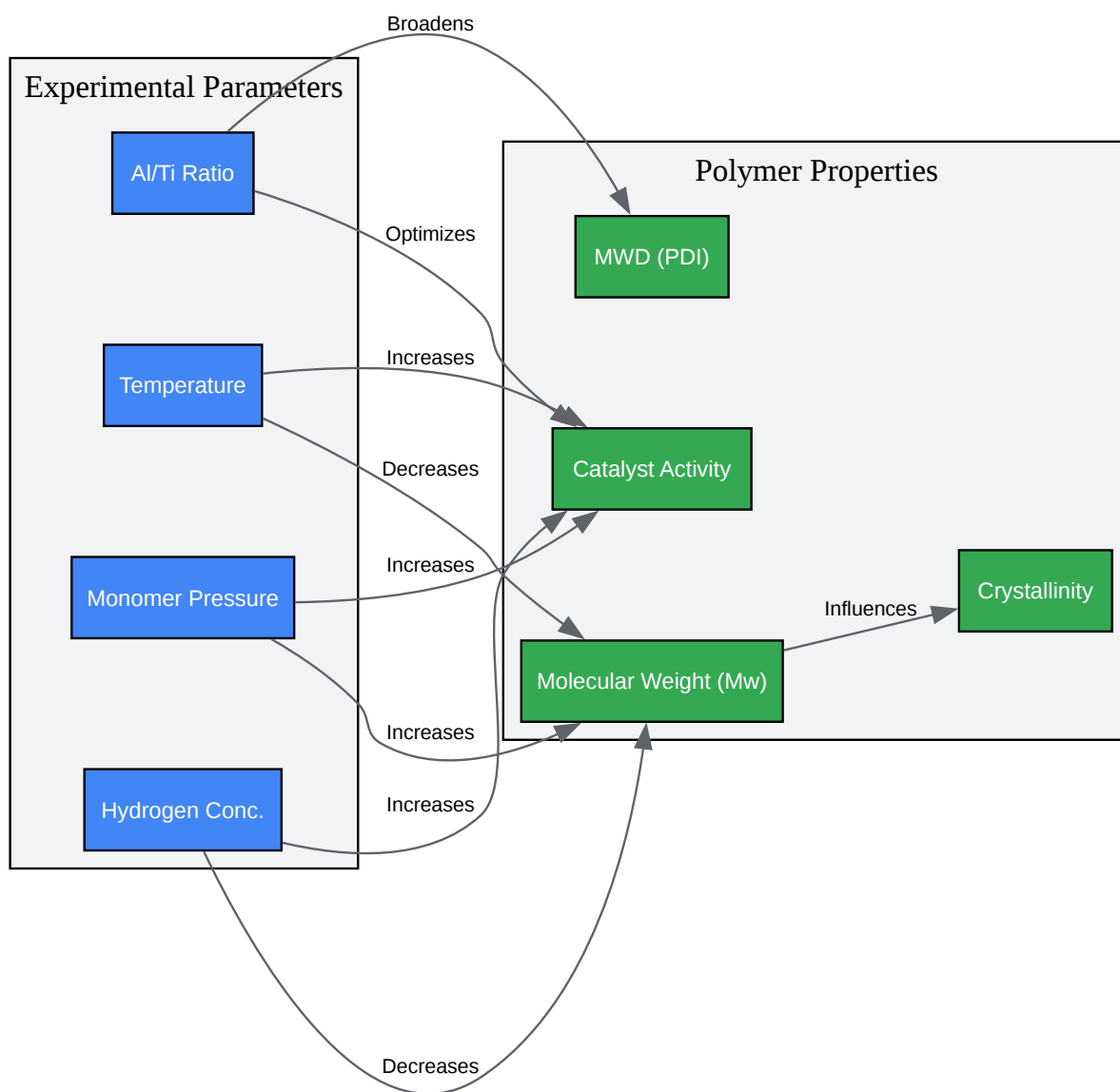
Experimental Workflow for Slurry Polymerization



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Caption: Workflow for a typical slurry olefin polymerization.

Relationship between Parameters and Polymer Properties



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Caption: Influence of key parameters on polymer properties.

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References

- 1. [PDF] Mechanism of Ziegler-Natta catalytic polymerization Activation of Ziegler-Natta catalyst | Semantic Scholar [semanticscholar.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. hitachi-hightech.com [hitachi-hightech.com]
- 7. Determination of microplastic polyethylene (PE) and polypropylene (PP) in environmental samples using thermal analysis (TGA-DSC) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 12. Transition Metal-(μ -Cl)-Aluminum Bonding in α -Olefin and Diene Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 13. pubs.aip.org [pubs.aip.org]
- 14. jordilabs.com [jordilabs.com]
- 15. cris.maastrichtuniversity.nl [cris.maastrichtuniversity.nl]
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